

2,4-Difluorophenol molecular weight and formula

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Compound of Interest

Compound Name: 2,4-Difluorophenol

Cat. No.: B048109

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An In-depth Technical Guide to 2,4-Difluorophenol

This guide provides comprehensive technical information on **2,4-Difluorophenol** (CAS No: 367-27-1), a key organic building block utilized in the synthesis of various pharmaceutical and agrochemical compounds.[1][2] Its fluorinated structure enhances the reactivity and stability of derivative compounds, making it a valuable intermediate in organic synthesis.[3] This document is intended for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis.

Core Molecular Data

2,4-Difluorophenol is an aromatic compound characterized by a phenolic ring with two fluorine substituents.

- Molecular Formula: $C_6H_4F_2O$ [4][5]
- Molecular Weight: 130.09 g/mol

Physicochemical Properties

The quantitative properties of **2,4-Difluorophenol** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	367-27-1	
IUPAC Name	2,4-difluorophenol	
Appearance	Light yellow to yellow powder or lump; clear yellow-green liquid after melting.	
Melting Point	22.4 °C	
Boiling Point	145.7 °C (at 760 mmHg)	
Density	~1.4 g/cm ³	
Flash Point	56.7 °C	
Vapor Pressure	3.8 mmHg (at 25 °C)	
Refractive Index	1.496 (at 20 °C)	

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2,4-Difluorophenol** are crucial for research and development applications.

Synthesis from 2,4-Difluorophenylboronic Acid

A common laboratory-scale synthesis involves the oxidation of 2,4-difluorophenylboronic acid.

Materials:

- 2,4-Difluorophenylboronic acid
- 30% aqueous hydrogen peroxide (H₂O₂) solution
- Zinc oxide (ZnO) nanocatalyst
- Deionized water
- Diethyl ether

- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel (100-200 mesh) for column chromatography
- Hexane and Ethyl Acetate for eluent

Procedure:

- In a 50 mL round-bottomed flask, combine the arylboronic acid (1 mmol), 30% aqueous H_2O_2 (0.2 mL), and ZnO nanocatalyst (5 mol%).
- Add 2 mL of water to the flask and stir the mixture at room temperature under aerobic conditions.
- Monitor the reaction's progress using thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with 20 mL of water.
- Extract the product from the aqueous layer using diethyl ether (3 x 20 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous Na_2SO_4 .
- Remove the solvent by rotary evaporation under reduced pressure.
- Purify the crude product via silica gel column chromatography, using a hexane/ethyl acetate (9:1) mixture as the eluent, to yield the final product, **2,4-Difluorophenol**.
- Confirm the structure of the purified product using ^1H NMR and ^{13}C NMR spectroscopy.

Analytical Method: Purity Assessment by GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is a standard method for assessing the purity of volatile and semi-volatile organic compounds like **2,4-Difluorophenol**.

Instrumentation and Materials:

- Gas chromatograph coupled with a Mass Spectrometer (GC-MS)

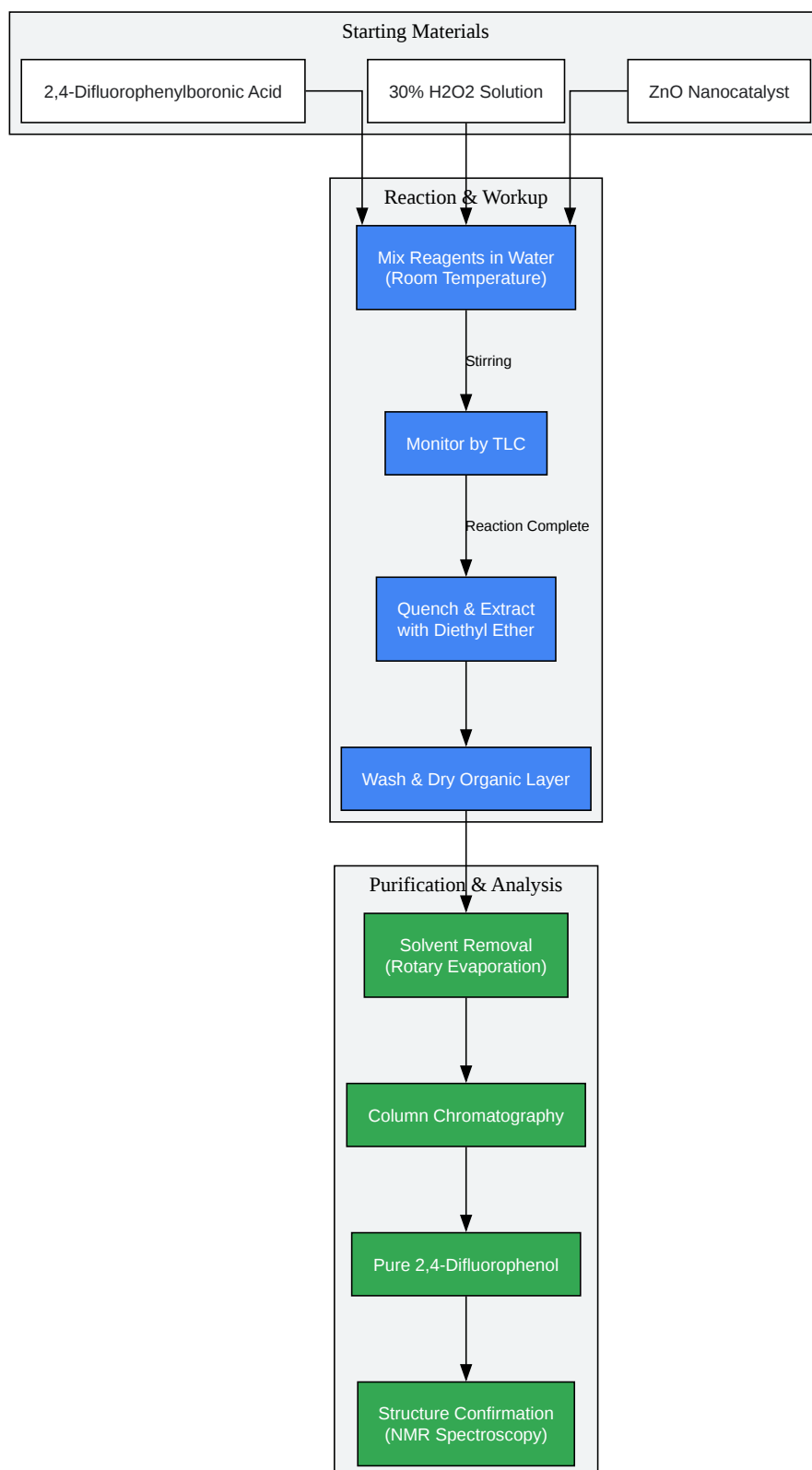
- High-resolution fused silica capillary GC column
- Helium (carrier gas)
- Volumetric flasks and micropipettes
- Suitable solvent (e.g., Dichloromethane or Diethyl Ether)
- **2,4-Difluorophenol** sample

Procedure:

- **Standard Preparation:** Prepare a series of calibration standards of known concentrations by dissolving **2,4-Difluorophenol** in the chosen solvent.
- **Sample Preparation:** Accurately weigh a sample of the synthesized product and dissolve it in the solvent to a known concentration.
- **GC-MS Analysis:**
 - Inject a small volume (e.g., 1 μ L) of the prepared sample onto the GC column.
 - The analyte is separated from impurities based on its boiling point and interaction with the column's stationary phase.
 - The separated compounds are then introduced into the mass spectrometer.
- **Detection and Identification:** The MS detector ionizes the molecules and separates the ions based on their mass-to-charge ratio, generating a unique mass spectrum for each compound. The analyte is identified by comparing its retention time and mass spectrum to those of a reference standard.
- **Quantification:** The concentration and purity of the analyte are determined by comparing the peak area of the sample to the calibration curve generated from the standards.

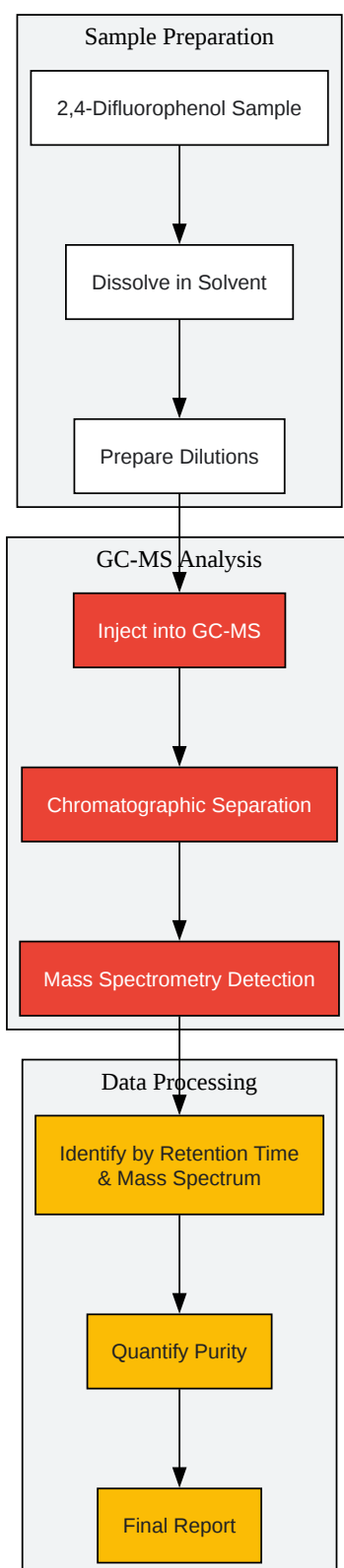
Visualized Workflows and Pathways

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: General workflow for the synthesis of **2,4-Difluorophenol**.



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Caption: Conceptual workflow for purity analysis via GC-MS.

Safety and Handling

2,4-Difluorophenol is a hazardous chemical that requires careful handling.

- **Hazards:** It is harmful if swallowed, inhaled, or in contact with skin. It can cause serious eye damage and skin irritation. It is also classified as a flammable solid.
- **Personal Protective Equipment (PPE):** Wear protective gloves, chemical-resistant clothing, and eye/face protection (safety goggles and face shield).
- **Handling:** Use only in a well-ventilated area or under a chemical fume hood. Keep away from heat, sparks, open flames, and other ignition sources. Ground and bond containers and receiving equipment.
- **First Aid:** In case of eye contact, rinse immediately and cautiously with plenty of water for at least 15 minutes and seek immediate medical attention. For skin contact, wash off immediately with soap and plenty of water. If inhaled, move the person to fresh air. If swallowed, rinse the mouth and do NOT induce vomiting; seek immediate medical attention.

Always consult the full Safety Data Sheet (SDS) before handling this chemical.

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